

# An In-depth Technical Guide to the Safety of Ethyl Methoxyacetate

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## Compound of Interest

Compound Name: Ethyl methoxyacetate

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This technical guide provides a comprehensive overview of the safety information for **ethyl methoxyacetate** (CAS No. 3938-96-3), a flammable liquid commonly used as a reagent and solvent. The following sections detail its physical and chemical properties, toxicological profile, and recommended safety procedures for handling, storage, and emergency situations.

## Physical and Chemical Properties

**Ethyl methoxyacetate** is a colorless liquid with a characteristic flavor.<sup>[1]</sup> It is slightly soluble in water but soluble in common organic solvents like ethanol and ether.<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C5H10O3	[1][2][3][4][5]
Molecular Weight	118.13 g/mol	[2][3][4]
Density	1.007 g/mL at 25 °C	[1]
Boiling Point	144.5 °C	[1]
44-45.5 °C at 9 mmHg	[1]	
Melting Point	-70 °C	[1]
Flash Point	115°F (46.1°C)	[1][6]
46 °C (closed cup)	[7]	
Vapor Pressure	5.18 mmHg at 25°C	[1][6]
Water Solubility	Slightly soluble	[1][6]
Refractive Index	n20/D 1.401	[1]

## Toxicological Information

The toxicological properties of **ethyl methoxyacetate** have not been fully investigated.[8] However, it is classified as a flammable liquid and vapor.[4][8] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[8]

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Flammable liquids (Category 3)	GHS02	Warning	H226: Flammable liquid and vapor

Data aggregated from multiple SDS sources.[4][8]

## Experimental Protocols for Safety Evaluation

While specific experimental protocols for **ethyl methoxyacetate** are not detailed in standard Safety Data Sheets, the toxicological data presented are derived from standardized tests.

These typically include:

- **Acute Toxicity Studies (Oral, Dermal, Inhalation):** These studies determine the short-term adverse effects of a substance after a single exposure. The LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) values are established through these tests.
- **Skin Corrosion/Irritation Tests:** These experiments, often conducted on animal models or using in-vitro methods, assess the potential of a substance to cause irreversible or reversible skin damage.
- **Serious Eye Damage/Irritation Tests:** Similar to skin irritation tests, these evaluate the potential for a substance to cause damage to the eyes.
- **Flash Point Determination:** Standardized methods, such as the closed-cup method, are used to determine the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.<sup>[7]</sup>

## Safe Handling and Storage

To ensure the safe handling and storage of **ethyl methoxyacetate**, the following precautions should be taken:

- **Handling:** Wear appropriate personal protective equipment (PPE), including protective gloves and eye/face protection.<sup>[8][9]</sup> Keep away from heat, sparks, open flames, and hot surfaces.<sup>[8][9]</sup> Use only non-sparking tools and take precautionary measures against static discharge.<sup>[2][8]</sup> Ensure adequate ventilation.<sup>[2]</sup>
- **Storage:** Store in a well-ventilated place and keep the container tightly closed.<sup>[8][9]</sup> Keep cool.<sup>[8][9]</sup> Store in a flammables area away from oxidizing agents.<sup>[8]</sup>

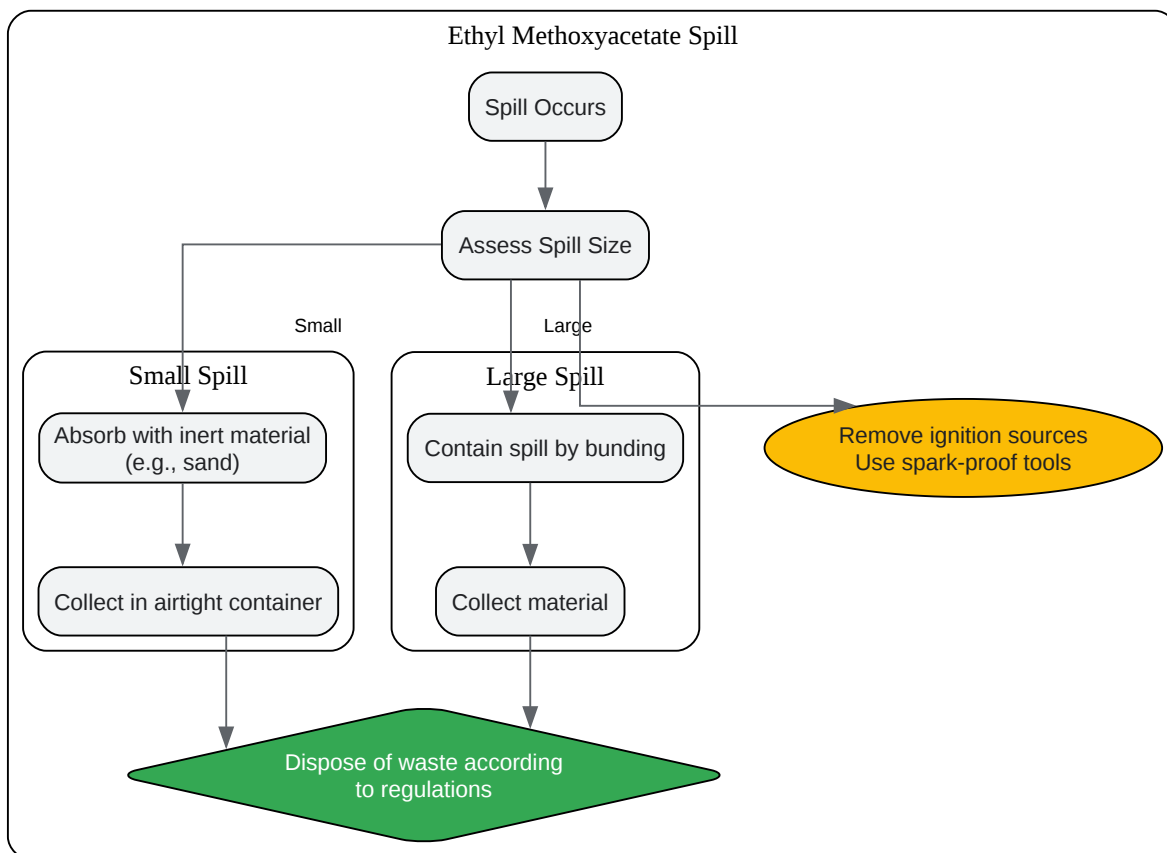
## Emergency Procedures

In the event of an emergency, follow these procedures:

- Spill: For a small spill, absorb the material with dry sand or an inert absorbent and place it in an airtight container for disposal.[9] For a large spill, contain it by bunding.[9] Remove all sources of ignition and use spark-proof tools.[8][9]
- Fire: Use dry chemical, foam, water spray, or carbon dioxide to extinguish a fire.[9] Solid streams of water are unsuitable.[9] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[8]
- First Aid:
  - Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or a shower.[8][9]
  - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[8]
  - Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[8]
  - Ingestion: Clean mouth with water and drink plenty of water afterward.[8]

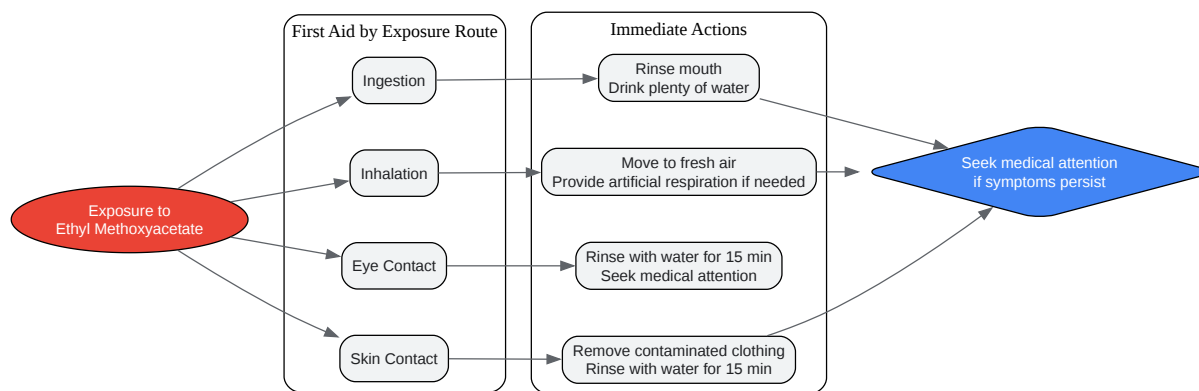
## Visual Guides

The following diagrams illustrate key safety workflows and concepts for working with **ethyl methoxyacetate**.



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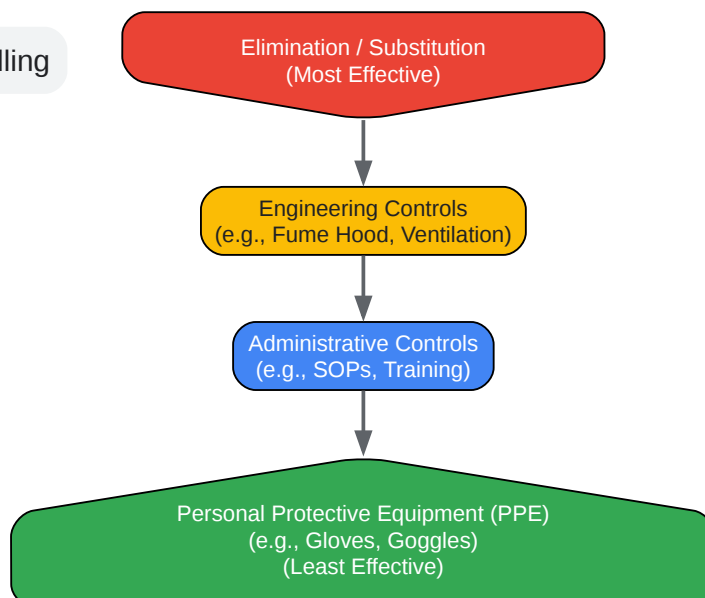
Caption: Workflow for handling a spill of **ethyl methoxyacetate**.



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Caption: First aid measures for different exposure routes.

## Hierarchy of Controls for Safe Handling



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Caption: Hierarchy of control measures for safe handling.

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